

# An In-depth Technical Guide to Decyltrimethoxysilane (CAS 5575-48-4)

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## Compound of Interest

Compound Name: Decyltrimethoxysilane

Cat. No.: B1661985

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## Introduction

**Decyltrimethoxysilane** (CAS number 5575-48-4) is an organosilane compound featuring a long hydrophobic decyl chain and three hydrolyzable methoxy groups attached to a central silicon atom.<sup>[1]</sup> This unique bifunctional structure allows it to act as a versatile surface modifying agent and coupling agent. The trimethoxysilyl group can form covalent bonds with inorganic substrates such as glass, silica, and metal oxides, while the long alkyl chain imparts a non-polar, hydrophobic character to the modified surface.<sup>[1][2]</sup> This guide provides a comprehensive overview of the core properties, synthesis, reaction mechanisms, and key applications of **Decyltrimethoxysilane** relevant to research and development.

## Core Properties of Decyltrimethoxysilane

**Decyltrimethoxysilane** is a clear, colorless to light yellow liquid.<sup>[3]</sup> It is characterized by its low volatility and solubility in most common organic solvents, while being insoluble in water.<sup>[3][4]</sup> The compound is sensitive to moisture, undergoing hydrolysis which is the basis of its reactivity with surfaces.<sup>[2]</sup>

## Physicochemical Properties

The key physicochemical properties of **Decyltrimethoxysilane** are summarized in the table below, compiled from various chemical data sources.

Property	Value	Reference(s)
CAS Number	5575-48-4	
Molecular Formula	C <sub>13</sub> H <sub>30</sub> O <sub>3</sub> Si	[3]
Molecular Weight	262.46 g/mol	
Appearance	Colorless to light yellow liquid	[2][3]
Density	0.900 - 0.910 g/cm <sup>3</sup> at 20°C	[3]
Boiling Point	102-106 °C at 3.5 mmHg 262 °C at 760 mmHg	[3]
Melting Point	-37 °C	[4]
Flash Point	112 - 117 °C	[3]
Refractive Index	~1.422 at 20°C	[3]
Vapor Pressure	0.2 ± 0.4 mmHg at 25°C	[4]
Water Solubility	Insoluble (Slightly soluble at 2.3 g/L at 25°C)	[3][4]
Organic Solvent Solubility	Soluble in ethanol, diethyl ether, chloroform, acetone	[2][3]

## Chemical Identification

Identifier	Value	Reference(s)
IUPAC Name	decyl(trimethoxy)silane	
InChI	InChI=1S/C13H30O3Si/c1-5-6-7-8-9-10-11-12-13-17(14-2,15-3)16-4/h5-13H2,1-4H3	[1]
InChIKey	KQAHMVLQCSALSX-UHFFFAOYSA-N	[1]
SMILES	CCCCCCCCC--INVALID-LINK--(OC)OC	[1]
Synonyms	n-Decyltrimethoxysilane, Trimethoxydecylsilane	[1][4]

## Safety and Handling

**Decyltrimethoxysilane** is classified as an irritant, causing skin and serious eye irritation. Appropriate personal protective equipment, including gloves and safety goggles, should be worn during handling. It should be stored in a cool, dry, well-ventilated place under an inert atmosphere, as it is sensitive to moisture.

Hazard Statement	Code
Causes skin irritation	H315
Causes serious eye irritation	H319

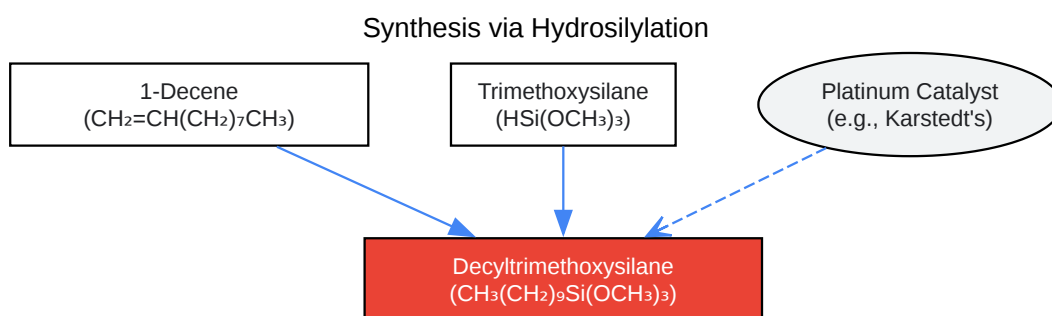
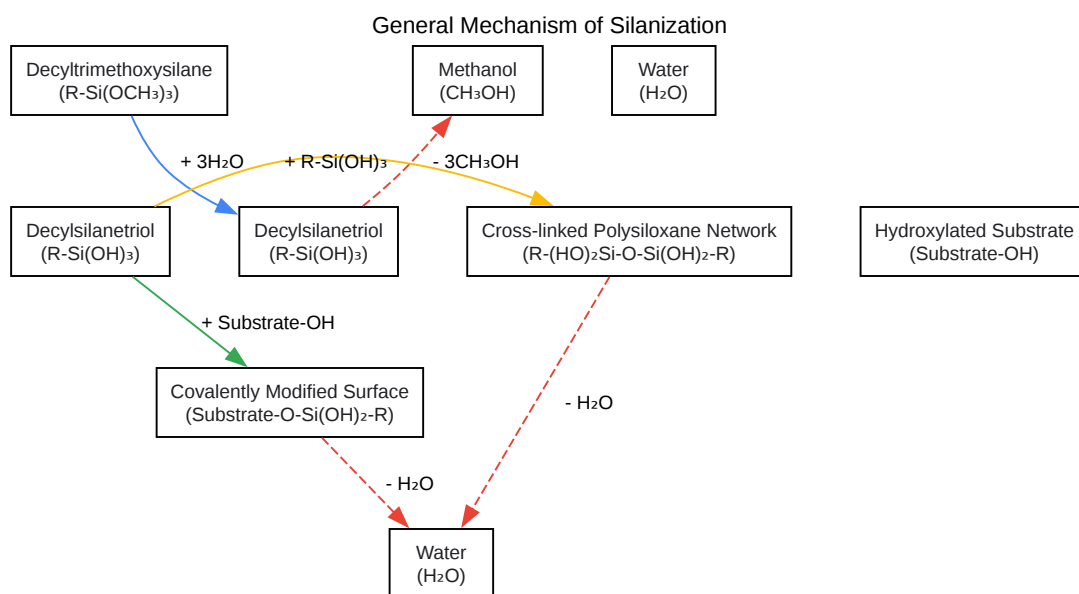
## Reaction Mechanisms and Synthesis

The utility of **Decyltrimethoxysilane** is predicated on its ability to hydrolyze and subsequently condense to form stable siloxane bonds.

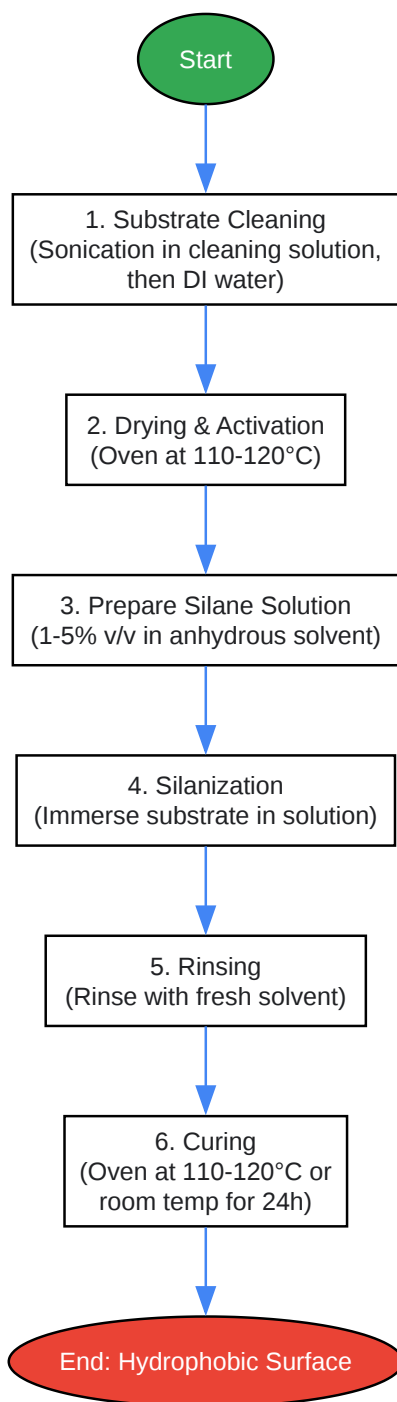
## Hydrolysis and Condensation Pathway

The surface modification process occurs in two primary steps. First, the methoxy groups (-OCH<sub>3</sub>) of the silane undergo hydrolysis in the presence of water to form reactive silanol groups

(-Si-OH). This reaction can be catalyzed by either acid or base.<sup>[5][6]</sup> Following hydrolysis, the silanol groups condense with hydroxyl groups on a substrate surface (e.g., -OH groups on silica or glass) or with other silanol groups to form stable, covalent siloxane (Si-O-Si or Si-O-Substrate) bonds.<sup>[5][6]</sup> This process results in the formation of a durable, covalently attached hydrophobic layer.



## Workflow for Surface Modification

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